

# Benzyl 4-bromobutanoate molecular weight and formula

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## Compound of Interest

Compound Name: *Benzyl 4-bromobutanoate*

Cat. No.: *B159757*

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An In-depth Technical Overview of **Benzyl 4-bromobutanoate** For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **Benzyl 4-bromobutanoate**, a compound utilized in organic synthesis, particularly as an intermediate in the production of pharmaceuticals, agrochemicals, and fragrances.<sup>[1]</sup>

## Physicochemical Properties

The fundamental molecular characteristics of **Benzyl 4-bromobutanoate** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>13</sub> BrO <sub>2</sub> [1][2]
Molecular Weight	257.12 g/mol [2][3]
CAS Number	126430-46-4[2][4]
Appearance	Colorless liquid[1]
Boiling Point	314.3°C at 760 mmHg[1]
Density	1.364 g/cm <sup>3</sup> [1][3]
Flash Point	143.9°C[1]
Refractive Index	1.54[1]

## Chemical Structure

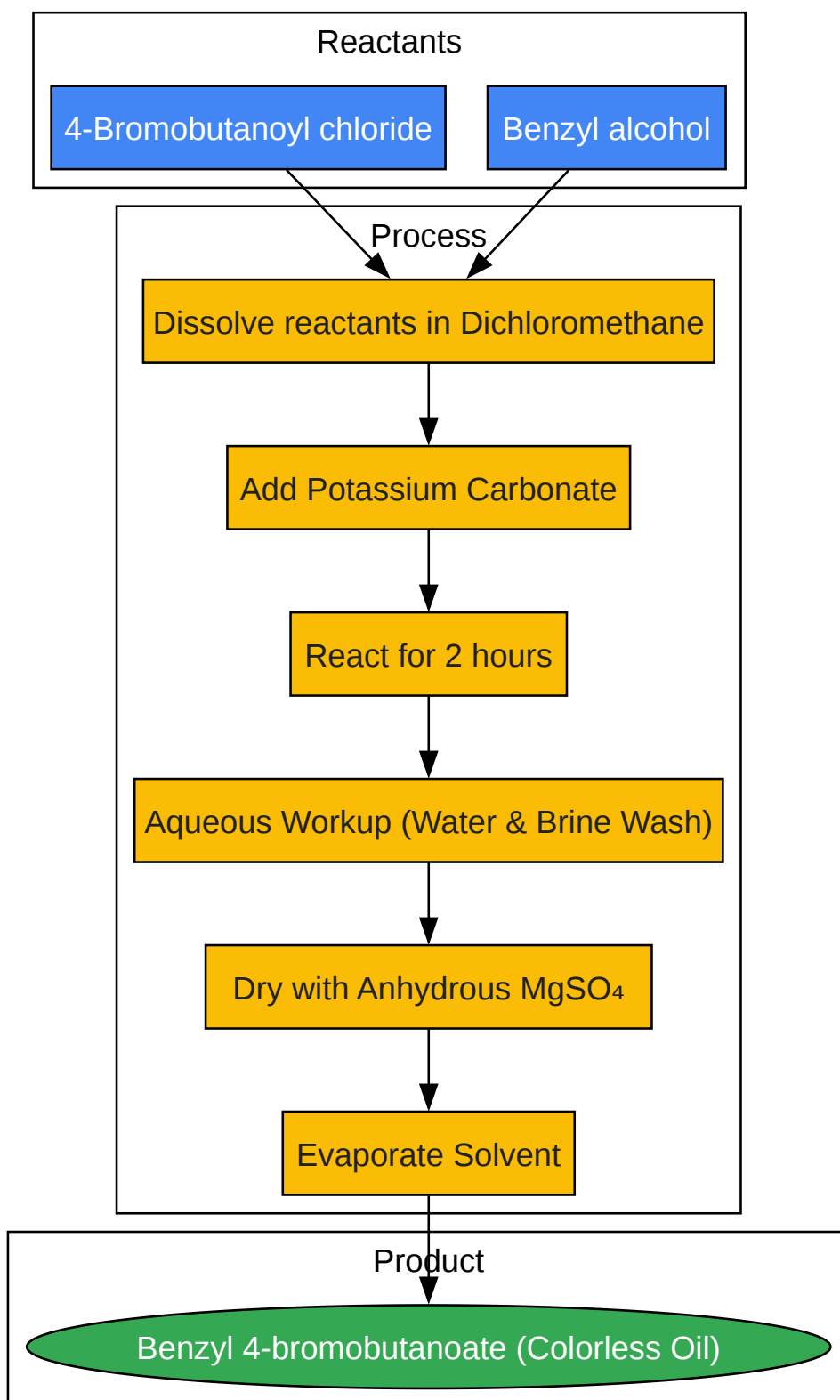
The molecular structure of **Benzyl 4-bromobutanoate** consists of a benzyl ester of 4-bromobutanoic acid. The connectivity of the atoms is illustrated in the diagram below.

Caption: 2D representation of **Benzyl 4-bromobutanoate**.

## Experimental Protocol: Synthesis

A common laboratory synthesis method for **Benzyl 4-bromobutanoate** involves the reaction of 4-bromobutanoyl chloride with benzyl alcohol.[3][5]

Workflow for Synthesis



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Caption: General workflow for the synthesis of **Benzyl 4-bromobutanoate**.

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